

5-Fluoroisoquinolin-3-amine: Structural Architecture & Synthetic Methodology

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Compound of Interest

Compound Name: 5-Fluoroisoquinolin-3-amine

CAS No.: 1221974-43-1

Cat. No.: B1442154

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Executive Summary

5-Fluoroisoquinolin-3-amine (CAS: 1221974-43-1) is a specialized heterocyclic scaffold utilized primarily in the development of kinase inhibitors and CNS-active agents.^{[1][2]} Distinguished by the strategic placement of a fluorine atom at the peri-position (C5) and an amine handle at C3, this compound offers unique electronic properties that modulate lipophilicity, metabolic stability, and ligand-protein binding interactions. This guide provides a comprehensive analysis of its physicochemical profile, validated synthetic routes, and applications in modern drug discovery.^{[3][4][5]}

Chemical Identity & Physicochemical Profile^{[6][7][8]} ^[9]

The introduction of fluorine at the C5 position of the isoquinoline ring creates a significant dipole moment and alters the pKa of the pyridine nitrogen, distinguishing it from its non-fluorinated parent.

Table 1: Core Chemical Data

Property	Specification
CAS Registry Number	1221974-43-1
IUPAC Name	5-fluoroisoquinolin-3-amine
Molecular Formula	C
	H
	FN
Molecular Weight	162.16 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water
H-Bond Donors	1 (Primary Amine)
H-Bond Acceptors	2 (Pyridine Nitrogen, Fluorine)

Table 2: Predicted Physicochemical Properties

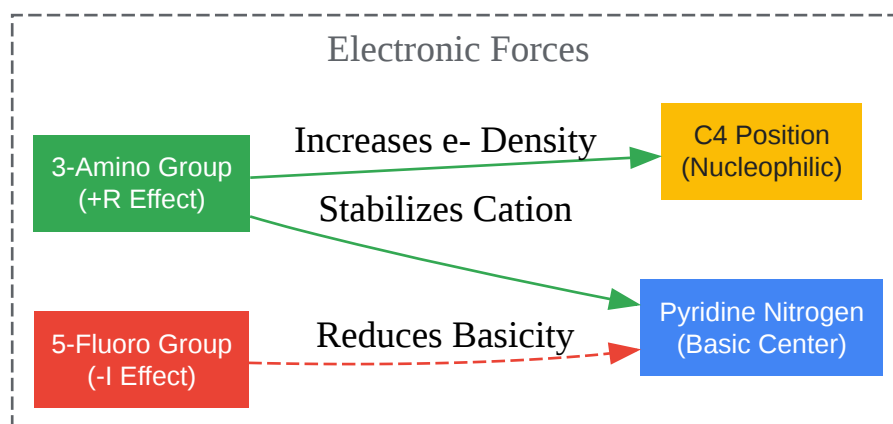
Parameter	Value (Est.)	Significance
LogP	~1.6 - 1.8	Moderate lipophilicity suitable for CNS penetration.
pKa (Pyridine N)	~4.8 - 5.0	Reduced basicity compared to isoquinoline (5.14) due to the inductive electron-withdrawing effect of 5-F.
TPSA	~39 Å	Favorable for membrane permeability and oral bioavailability.

Structural Analysis & Electronic Effects

The **5-fluoroisoquinolin-3-amine** scaffold is governed by two competing electronic forces:

- Inductive Withdrawal (-I): The fluorine atom at C5 exerts a strong electron-withdrawing effect through the -framework. This lowers the electron density of the adjacent ring system, decreasing the basicity of the pyridine nitrogen (N2) and increasing the acidity of the C4 proton.
- Resonance Donation (+R): The C3-amino group acts as a strong resonance donor, pushing electron density into the N2 nitrogen and the C4 position.

This "push-pull" system makes the C4 position highly nucleophilic, susceptible to electrophilic aromatic substitution (e.g., halogenation), which is a critical feature for further functionalization in medicinal chemistry campaigns.



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Figure 1: Electronic interplay between the 5-fluoro substituent and the 3-amino group.

Synthetic Methodologies

Synthesis of 3-aminoisoquinolines is synthetically challenging compared to the 1-amino isomers. Two primary routes are recommended: a classical cyclization approach and a modern transition-metal-catalyzed annulation.

Route A: Cyclization of 2-(Cyanomethyl)benzonitriles (Classical)

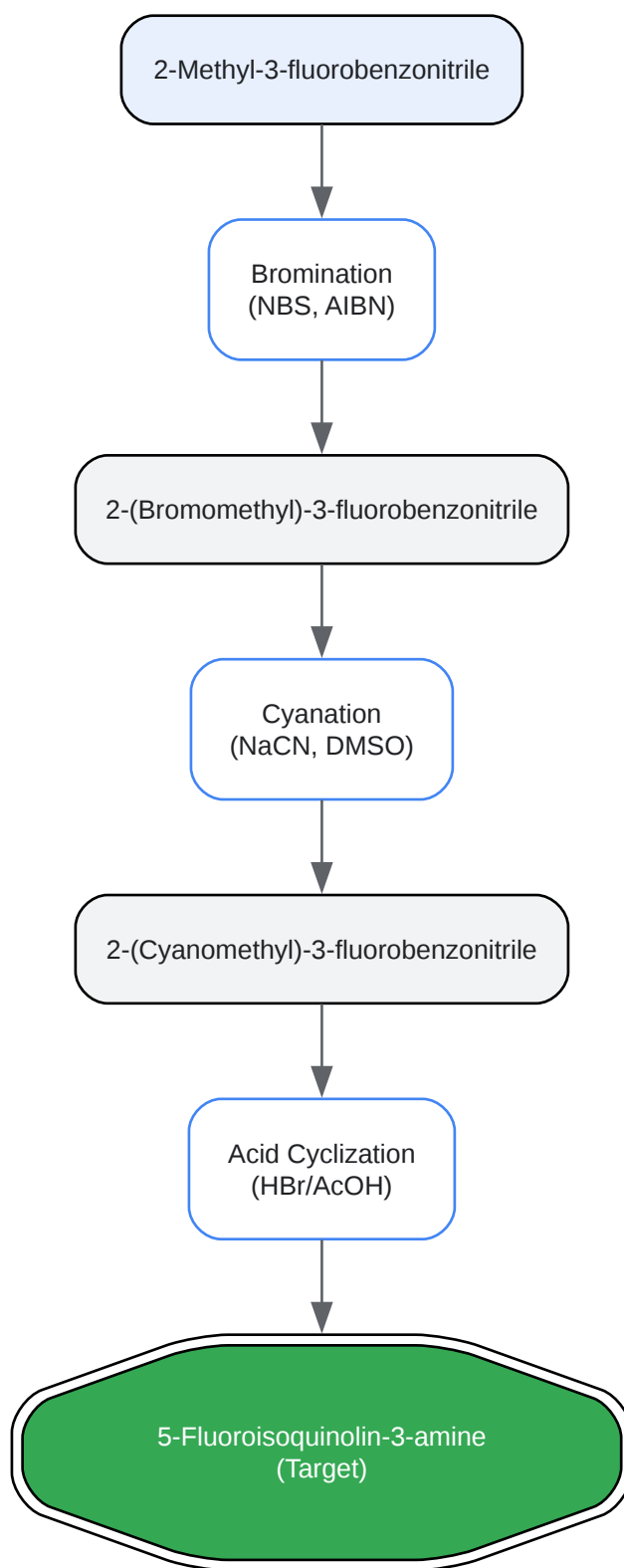
This route is robust and scalable. It relies on the construction of a homophthalonitrile derivative which undergoes acid-mediated cyclization.

- Precursor: Start with 2-methyl-3-fluorobenzonitrile.
- Bromination: Radical bromination (NBS, AIBN) yields 2-(bromomethyl)-3-fluorobenzonitrile.
- Cyanation: Nucleophilic displacement with NaCN/DMSO yields 2-(cyanomethyl)-3-fluorobenzonitrile.
- Cyclization: Treatment with dry HBr/acetic acid or Lewis acids induces cyclization to the 3-aminoisoquinoline core.

Route B: Rh(III)-Catalyzed Annulation (Modern)

For high-value medicinal chemistry (small scale), C-H activation offers rapid access.

- Reactants: N-tert-butyl-3-fluorobenzamidine + Internal Alkyne (or Vinylene Carbonate equivalent).
- Catalyst: $[\text{Cp}^*\text{RhCl}]$
/ AgSbF₆
.
- Mechanism: The Rh(III) catalyst directs ortho-C-H activation on the benzamidine, inserts the alkyne, and undergoes reductive elimination to form the isoquinoline, followed by N-deprotection.



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Figure 2: Retrosynthetic pathway via the homophthalonitrile intermediate.

Medicinal Chemistry Applications

The **5-fluoroisoquinolin-3-amine** scaffold acts as a bioisostere for quinoline and naphthalene systems, often yielding improved pharmacokinetic profiles.

Kinase Inhibition (ATP-Competitive)

The 3-aminoisoquinoline motif mimics the adenine ring of ATP. The N2 nitrogen accepts a hydrogen bond from the kinase hinge region (e.g., Val/Leu backbone), while the 3-NH

donates a hydrogen bond to the carbonyl of the hinge.

- Target: PI3K, mTOR, and Tyrosine Kinases.
- Role of 5-F: The fluorine atom can occupy a small hydrophobic pocket or block metabolic oxidation at the C5 position (a common soft spot in isoquinolines).

CNS Ligands

Fluorinated isoquinolines are high-affinity ligands for:

- 5-HT (Serotonin) Receptors: The basicity of the isoquinoline nitrogen allows for salt bridge formation with Asp residues in GPCRs.
- PET Imaging: The 5-F position can be substituted with F to create radiotracers for mapping neuroreceptor density in vivo.

Safety & Handling Protocol

As a potent bioactive amine, strict safety protocols are required.

- GHS Classification:
 - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
 - Skin/Eye Irritation: Category 2 (Causes serious irritation).
 - STOT-SE: Category 3 (Respiratory irritation).

- Handling: Use only in a fume hood. Avoid dust formation.
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen) to prevent oxidation of the amine.

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